

# Technical Support Center: 5-Propyltryptamine Electrophysiology

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## Compound of Interest

Compound Name: 5-Propyltryptamine

Cat. No.: B15175464

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering artifacts in **5-Propyltryptamine** electrophysiology recordings.

## Troubleshooting Guides

This section offers systematic approaches to identifying and resolving common artifacts encountered during electrophysiology experiments with **5-Propyltryptamine**.

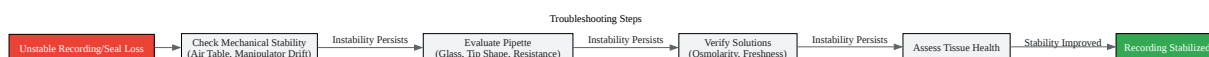
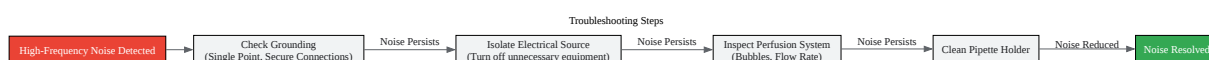
### Issue 1: High-Frequency Noise Obscuring Synaptic Events

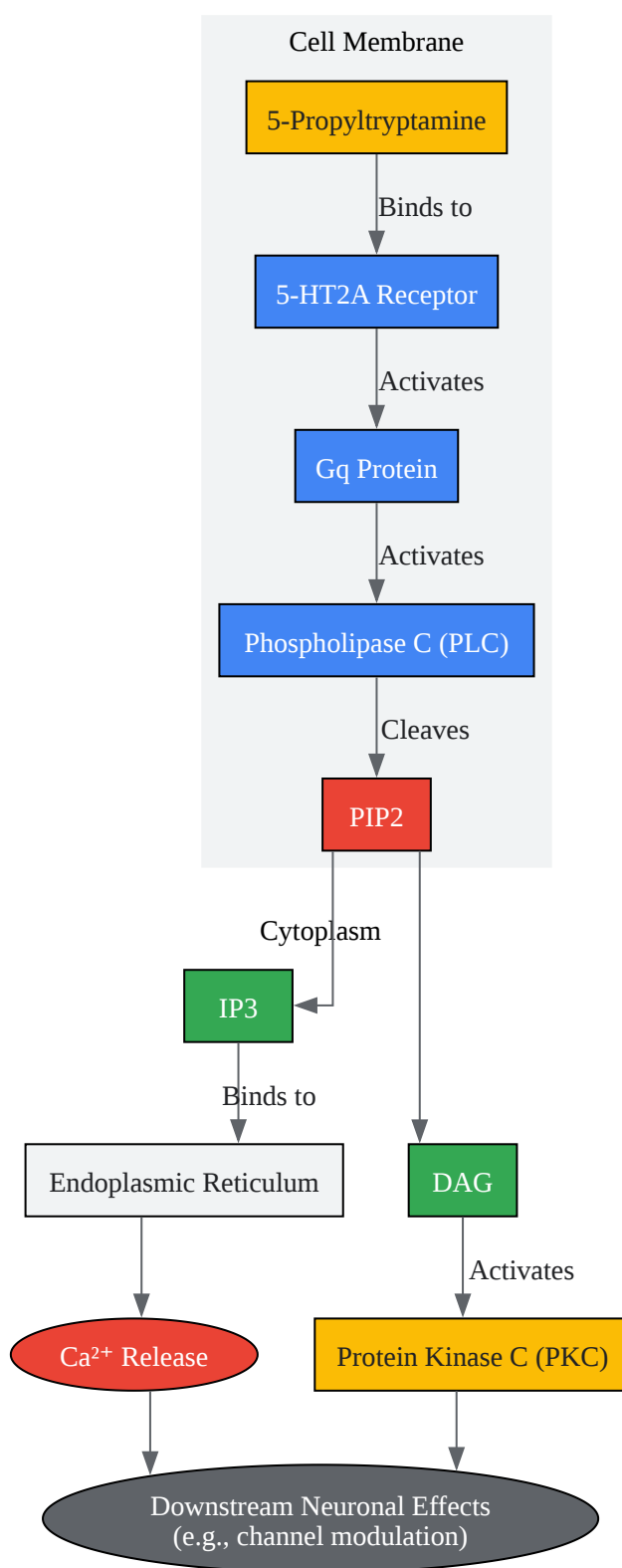
**Symptoms:** The baseline of your recording is "fuzzy" or "thick," making it difficult to resolve small-amplitude events like miniature excitatory or inhibitory postsynaptic currents (mEPSCs/mIPSCs).

**Possible Causes & Solutions:**

Cause	Solution
Grounding Issues	Ensure all equipment (amplifier, microscope, manipulators, Faraday cage) is connected to a single, common ground point to avoid ground loops.[1][2] Use heavy-gauge wire for grounding connections.[1][2]
Electrical Interference	Switch off non-essential equipment in the room, such as centrifuges, vortexers, and personal electronics.[3] Fluorescent lights are a common source of high-frequency noise; try recording with them turned off.[3]
Perfusion System	Air bubbles in the perfusion line can introduce noise. Ensure the perfusion line is free of bubbles. The flow rate of the perfusion system can also contribute to noise; try adjusting the rate.
Pipette Holder	A dirty or improperly maintained pipette holder can be a source of noise. Clean the holder regularly with ethanol and distilled water.[4]

### Troubleshooting Workflow:





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## References

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